

Application Notes and Protocols for Cefepime Susceptibility Testing by Broth Microdilution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefepime

Cat. No.: B1668827

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These application notes provide a detailed protocol for determining the minimum inhibitory concentration (MIC) of **cefepime** using the broth microdilution method. This technique is a cornerstone of antimicrobial susceptibility testing, essential for clinical diagnostics, surveillance studies, and the development of new antimicrobial agents. The protocols described herein are harmonized with standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Principle of Broth Microdilution

The broth microdilution method is a standardized technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism in a liquid medium. The procedure involves preparing a series of two-fold dilutions of the antimicrobial agent in a microtiter plate. Each well is then inoculated with a standardized suspension of the test organism and incubated under specific conditions. The MIC is determined by observing the lowest concentration of the antimicrobial agent that prevents visible turbidity.

Data Presentation

Cefepime Broth Microdilution Parameters

Parameter	Recommendation	Source
Medium	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	[1][2][3]
Cefepime Dilution Range	0.06 - 64 µg/mL (can be adjusted based on expected MICs)	[1][4]
Inoculum Density (Final)	2–8 × 10 ⁵ CFU/mL	
Incubation Temperature	35 ± 2°C	
Incubation Duration	16-20 hours	
Incubation Atmosphere	Ambient air	

Quality Control (QC) Ranges for Cefepime

Accurate and reproducible MIC results are ensured by the routine testing of reference quality control strains. The MIC values for these strains should fall within the acceptable ranges established by standards organizations like CLSI.

Quality Control Strain	CLSI M100 Acceptable MIC Range (µg/mL)
Escherichia coli ATCC® 25922™	0.016 - 0.12
Pseudomonas aeruginosa ATCC® 27853™	To be confirmed with the latest CLSI M100 document
Klebsiella pneumoniae ATCC® 700603™	To be confirmed with the latest CLSI M100 document
Escherichia coli NCTC 13353	To be confirmed with the latest CLSI M100 document

Note: QC ranges are subject to periodic revision. Always consult the most current version of the CLSI M100 document for the latest ranges.

Experimental Protocols

Materials and Reagents

- **Cefepime** analytical standard powder
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Sterile saline (0.85%) or deionized water
- 0.5 McFarland turbidity standard
- Quality control (QC) bacterial strains (e.g., *E. coli* ATCC® 25922™)
- Test bacterial isolates
- Sterile tubes and pipettes
- Spectrophotometer or turbidimeter
- Incubator ($35 \pm 2^{\circ}\text{C}$)

Preparation of Cefepime Stock Solution

- Prepare a stock solution of **cefepime** from the analytical standard powder. The solvent and concentration will depend on the specific protocol, but sterile deionized water is often suitable.
- For example, to prepare a 1280 $\mu\text{g/mL}$ stock solution, weigh an appropriate amount of **cefepime** powder, dissolve it in the required volume of sterile deionized water, and vortex to ensure complete dissolution.
- Sterilize the stock solution by filtration through a 0.22 μm syringe filter.
- Aliquots of the stock solution can be stored at -80°C until use.

Preparation of Bacterial Inoculum

- From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This can be done visually or using a spectrophotometer.
- Dilute this standardized suspension in CAMHB to achieve the final target inoculum density of $2-8 \times 10^5$ CFU/mL in the microtiter plate wells. A common dilution is 1:150.

Broth Microdilution Assay Procedure

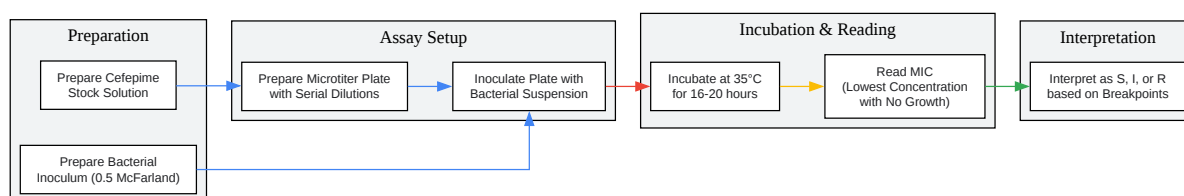
- Dispense 50 μ L of CAMHB into each well of a 96-well microtiter plate.
- Add 50 μ L of the **cefepime** stock solution to the first well of each row to be tested, creating a 1:2 dilution.
- Perform serial two-fold dilutions by transferring 50 μ L from the first well to the second, and so on, down the plate. Discard 50 μ L from the last well containing **cefepime** to maintain a consistent volume.
- This will result in 50 μ L of varying **cefepime** concentrations in each well.
- Include a growth control well (containing only broth and inoculum) and a sterility control well (containing only broth).
- Inoculate each well (except the sterility control) with 50 μ L of the prepared bacterial inoculum, resulting in a final volume of 100 μ L in each well.
- Seal the plates or place them in a container to prevent evaporation.
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.

Interpretation of Results

- Following incubation, visually inspect the plates for bacterial growth (turbidity). A viewing device can be used to facilitate reading.

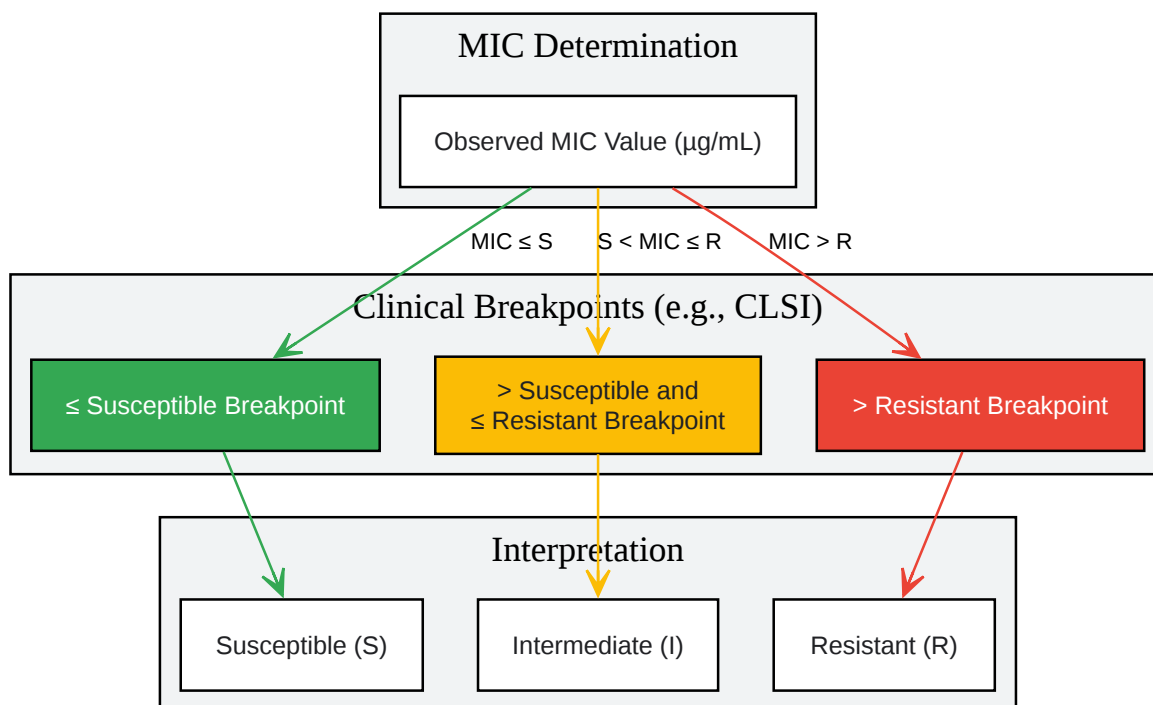
- The MIC is defined as the lowest concentration of **cefepime** that completely inhibits visible growth of the organism.
- The growth control well should show distinct turbidity, and the sterility control well should remain clear.
- The results are interpreted as Susceptible (S), Intermediate (I), or Resistant (R) based on the clinical breakpoints established by CLSI or EUCAST.

Mandatory Visualizations



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Caption: Experimental workflow for **Cefepime** broth microdilution susceptibility testing.



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Caption: Logical relationship for interpreting MIC results using clinical breakpoints.

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- To cite this document: BenchChem. [Application Notes and Protocols for Cefepime Susceptibility Testing by Broth Microdilution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668827#cefepime-susceptibility-testing-by-broth-microdilution>]

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